

CAS number and molecular weight of (S)-Desmethyl Doxylamine

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Compound of Interest

Compound Name: (S)-Desmethyl Doxylamine

Cat. No.: B15289076

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Technical Guide: (S)-Desmethyl Doxylamine

For Researchers, Scientists, and Drug Development Professionals

Abstract

(S)-Desmethyl Doxylamine, an active metabolite of the first-generation antihistamine Doxylamine, is a compound of significant interest in pharmacological research. This document provides a comprehensive technical overview of **(S)-Desmethyl Doxylamine**, including its chemical properties, metabolic origins, and presumed biological activities. While specific research on the (S)-enantiomer is limited, this guide consolidates available data and provides logical extrapolations based on the well-documented pharmacology of its parent compound, Doxylamine. This guide is intended to serve as a foundational resource for researchers investigating the stereospecific activity and therapeutic potential of Doxylamine metabolites.

Chemical and Physical Properties

(S)-Desmethyl Doxylamine is the levorotatory stereoisomer of Desmethyl Doxylamine. Its fundamental chemical and physical properties are summarized below.

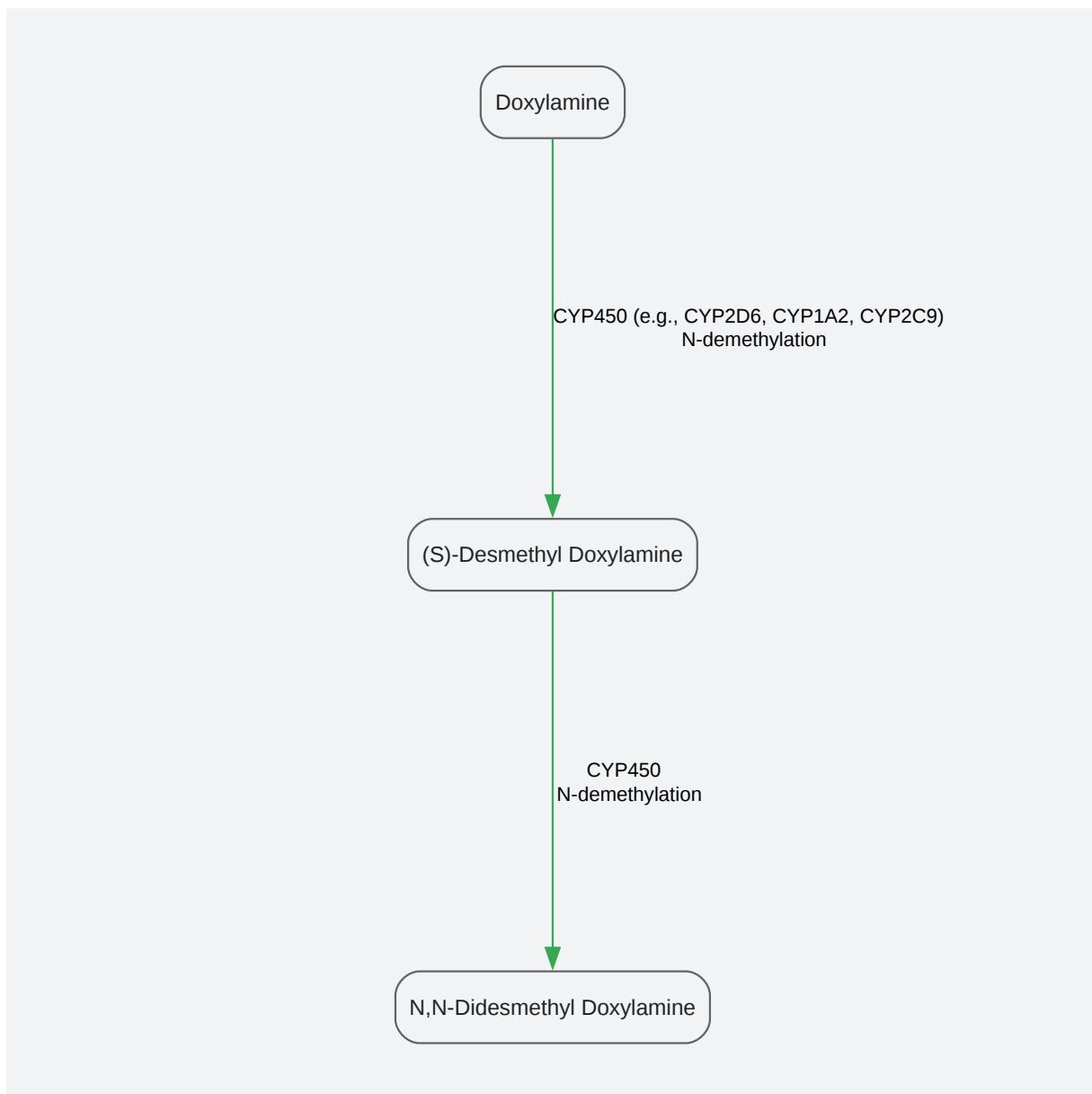
Property	Value	Reference
CAS Number	437999-64-9	[1] [2] [3]
Molecular Formula	C ₁₆ H ₂₀ N ₂ O	[4]
Molecular Weight	256.34 g/mol	[4]
IUPAC Name	N,N-dimethyl-2-[(S)-phenyl(pyridin-2-yl)methoxy]ethanamine	[1]
Appearance	Not specified (likely a neat substance)	
Solubility	Data not available for the (S)-enantiomer. The parent compound, Doxylamine, is soluble in water and alcohol.	[5]

Metabolism and Synthesis

Metabolic Pathway of Doxylamine

Doxylamine undergoes hepatic metabolism, primarily through the cytochrome P450 enzyme system. The main metabolic pathway involves N-demethylation, leading to the formation of N-Desmethyl Doxylamine and subsequently N,N-didesmethyl doxylamine.[\[6\]](#) These metabolites are then excreted, primarily in the urine.[\[5\]](#)[\[6\]](#)

Below is a diagram illustrating the metabolic conversion of Doxylamine to its desmethylated metabolites.



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Metabolic Pathway of Doxylamine

Representative Enantioselective Synthesis

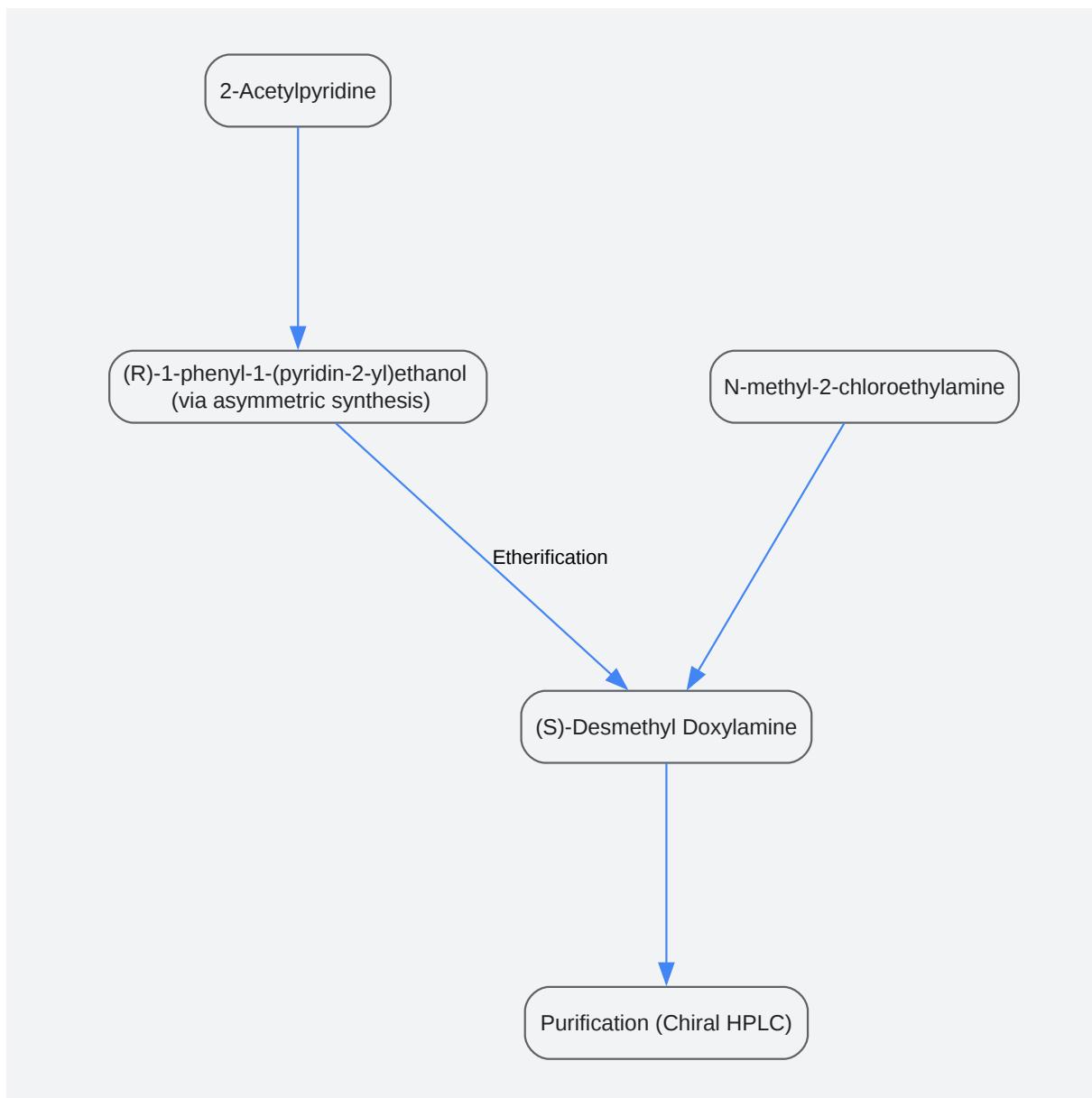
A specific, detailed experimental protocol for the enantioselective synthesis of **(S)-Desmethyl Doxylamine** is not readily available in the published literature. However, a plausible synthetic route can be extrapolated from established methods for the synthesis of chiral doxylamine. One such approach involves the use of a chiral auxiliary to introduce the desired stereochemistry.

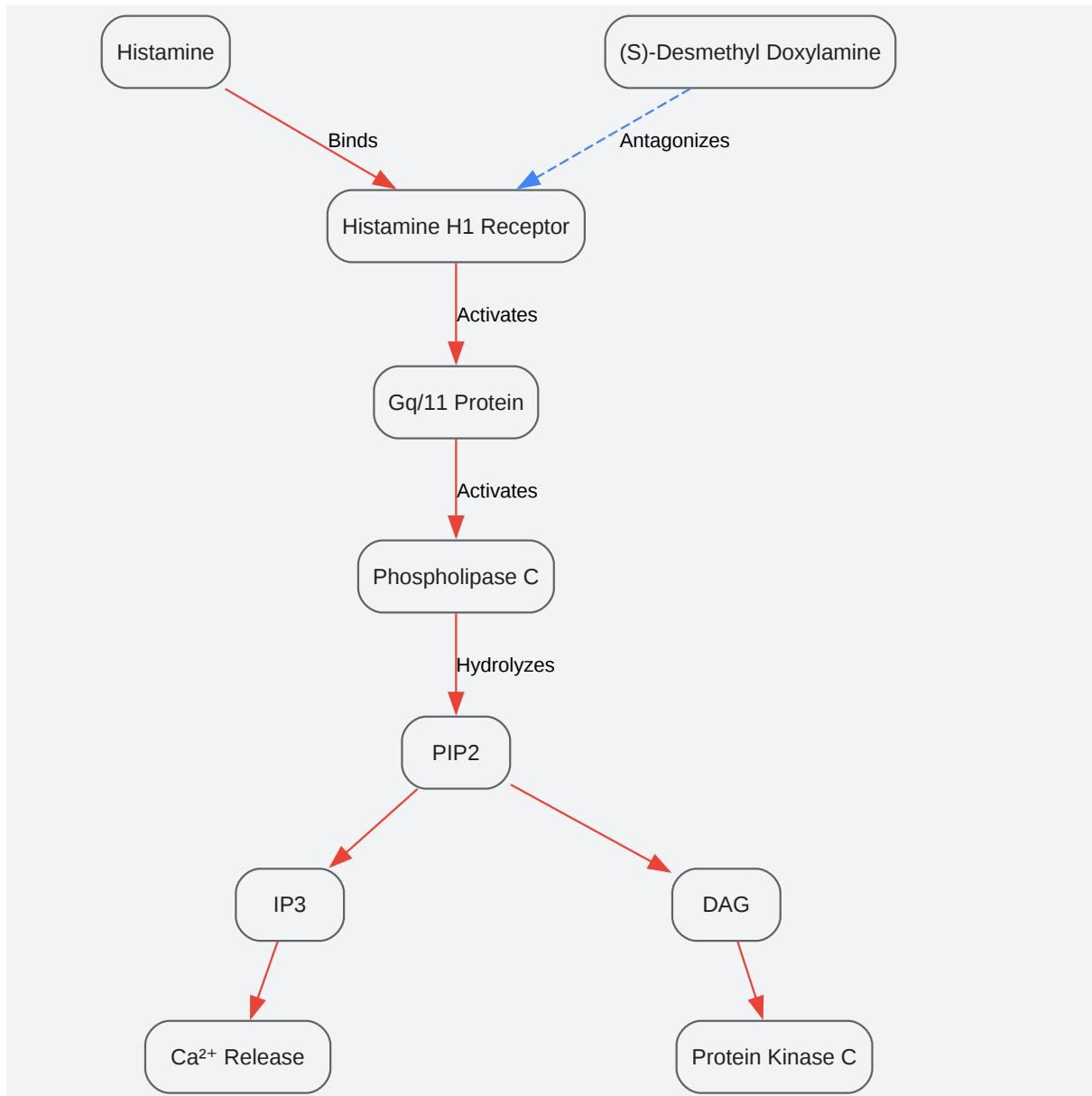
Disclaimer: The following protocol is a representative methodology and has not been experimentally validated for the synthesis of **(S)-Desmethyl Doxylamine**.

Experimental Protocol: Proposed Synthesis of **(S)-Desmethyl Doxylamine**

- **Synthesis of Chiral Intermediate:** A chiral precursor, such as (R)-1-phenyl-1-(pyridin-2-yl)ethanol, can be synthesized using methods like Sharpless asymmetric dihydroxylation.
- **Etherification:** The chiral alcohol is then reacted with a suitable N-methyl-2-haloethylamine derivative (e.g., N-methyl-2-chloroethylamine) in the presence of a strong base to form the ether linkage.
- **Purification:** The final product, **(S)-Desmethyl Doxylamine**, would be purified using chromatographic techniques, such as chiral High-Performance Liquid Chromatography (HPLC), to ensure enantiomeric purity.

The following diagram outlines the proposed synthetic workflow.





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